

# what is the chemical formula of Diterbium trioxalate

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## Compound of Interest

Compound Name: *Diterbium trioxalate*

Cat. No.: *B12342507*

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## An In-depth Technical Guide to Diterbium Trioxalate

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Diterbium trioxalate** ( $\text{Tb}_2(\text{C}_2\text{O}_4)_3$ ) is an inorganic compound of terbium and the oxalate anion. It is a key precursor in the synthesis of terbium oxides and terbium-based phosphors, which have significant applications in lighting, displays, and medical imaging. This guide provides a comprehensive overview of its chemical properties, synthesis, and handling, with a focus on its relevance to research and development.

### Chemical and Physical Properties

**Diterbium trioxalate** is typically isolated as a decahydrate ( $\text{Tb}_2(\text{C}_2\text{O}_4)_3 \cdot 10\text{H}_2\text{O}$ ), which is a white solid.[1][2] The anhydrous form can be obtained through controlled heating.[1] A summary of its key properties is presented in the table below.

Property	Value
Chemical Formula	$Tb_2(C_2O_4)_3$ (anhydrous) <sup>[1]</sup> $Tb_2(C_2O_4)_3 \cdot 10H_2O$ (decahydrate) <sup>[2][3]</sup>
Molecular Weight	587.95 g/mol (anhydrous) <sup>[4]</sup> 762.05 g/mol (decahydrate) <sup>[2][3]</sup>
Appearance	White solid; decahydrate exhibits green luminescence under ultraviolet light. <sup>[1]</sup>
Solubility	Insoluble in water.
CAS Number	996-33-8 (anhydrous) <sup>[4]</sup> 24670-06-2 (decahydrate) <sup>[2]</sup>

## Synthesis and Experimental Protocols

**Diterbium trioxalate** decahydrate is synthesized via a precipitation reaction in an aqueous solution.<sup>[1]</sup>

### Experimental Protocol: Precipitation Synthesis of Diterbium Trioxalate Decahydrate

#### Materials:

- Terbium(III) chloride ( $TbCl_3$ ) or Terbium(III) nitrate ( $Tb(NO_3)_3$ )
- Oxalic acid ( $H_2C_2O_4$ ) or a soluble oxalate salt (e.g.,  $(NH_4)_2C_2O_4$ )
- Deionized water
- Ethanol (for washing)
- Beakers, magnetic stirrer, filtration apparatus (e.g., Büchner funnel), drying oven

#### Procedure:

- Prepare Reactant Solutions:

- Dissolve a stoichiometric amount of a terbium(III) salt (e.g.,  $\text{TbCl}_3$ ) in deionized water to create a clear solution.
- In a separate beaker, dissolve a stoichiometric excess of oxalic acid or an oxalate salt in deionized water.
- Precipitation:
  - While stirring the terbium(III) salt solution, slowly add the oxalic acid solution.
  - A white precipitate of **diterbium trioxalate** decahydrate will form immediately.
  - Continue stirring for a set period (e.g., 1-2 hours) to ensure complete precipitation.
- Isolation and Purification:
  - Filter the precipitate using a Büchner funnel.
  - Wash the precipitate several times with deionized water to remove any unreacted starting materials and byproducts.
  - Perform a final wash with ethanol to aid in drying.
- Drying:
  - Dry the purified precipitate in a drying oven at a low temperature (e.g., 60-80 °C) to obtain the decahydrate form. Higher temperatures will lead to the loss of water of hydration.

## Thermal Decomposition

The thermal decomposition of **diterbium trioxalate** decahydrate is a multi-step process that is crucial for the synthesis of terbium oxides. The process can be monitored using thermogravimetric analysis (TGA).

Temperature Range (°C)	Mass Loss	Evolved Species	Solid Product
~100 - 250	~23.6%	H <sub>2</sub> O	Anhydrous Tb <sub>2</sub> (C <sub>2</sub> O <sub>4</sub> ) <sub>3</sub>
~300 - 450	~29.9%	CO, CO <sub>2</sub>	Intermediate terbium oxycarbonate
> 600	~10.5%	CO <sub>2</sub>	Terbium(III,IV) oxide (Tb <sub>4</sub> O <sub>7</sub> ) in air <sup>[1]</sup>

Note: The exact temperatures and mass losses can vary depending on the heating rate and atmosphere.

## Applications in Research and Development

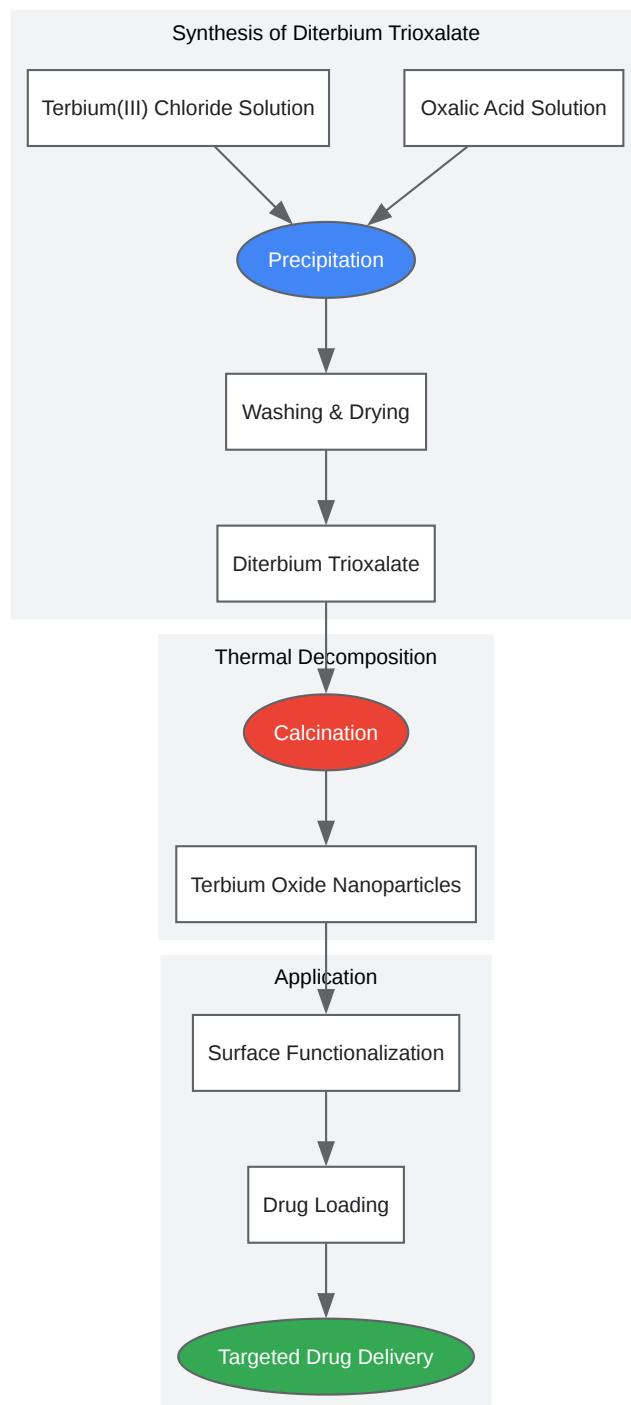
**Diterbium trioxalate** serves as a critical precursor for the synthesis of various terbium-based materials with applications in diverse fields.

- **Phosphor Synthesis:** Terbium-based phosphors, which exhibit strong green luminescence, are used in fluorescent lighting and displays. **Diterbium trioxalate** is a common starting material for the production of these phosphors.
- **Precursor for Terbium Oxides:** High-purity terbium oxides, such as Tb<sub>4</sub>O<sub>7</sub>, are produced by the calcination of **diterbium trioxalate**.<sup>[1]</sup> These oxides are used in solid-state devices and as catalysts.
- **Nanoparticle Synthesis:** **Diterbium trioxalate** is a precursor for the synthesis of terbium-based nanoparticles. These nanoparticles are being investigated for various biomedical applications, including bioimaging, biosensing, and drug delivery, due to their unique luminescent and magnetic properties.

## Visualizations

### Experimental Workflow: Synthesis of Terbium Oxide Nanoparticles

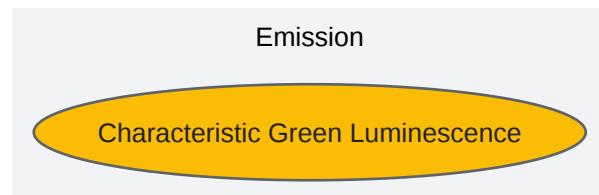
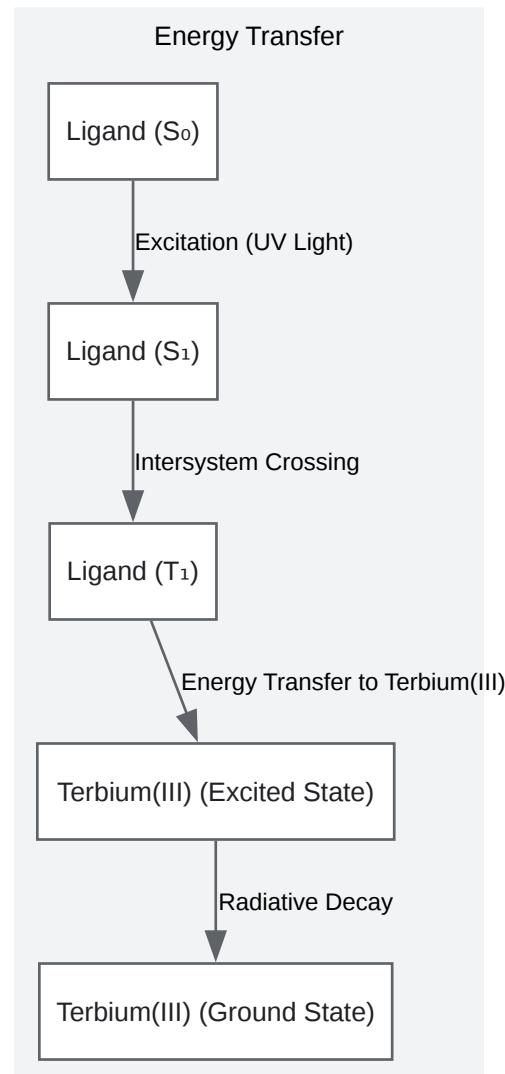
## Workflow for Terbium Oxide Nanoparticle Synthesis

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Caption: A logical workflow for the synthesis of terbium oxide nanoparticles from **diterbium trioxalate** and their subsequent application in targeted drug delivery.

## Signaling Pathway: Lanthanide-Sensitized Luminescence

## Principle of Lanthanide-Sensitized Luminescence

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